

Application Note: 1,2-Cyclododecanediol in Polymer Chemistry

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Compound of Interest

Compound Name: 1,2-Cyclododecanediol

CAS No.: 15199-41-4

Cat. No.: B095524

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Executive Summary

1,2-Cyclododecanediol (CDD) represents a specialized class of cycloaliphatic vicinal diols that offers unique property enhancements in polymer synthesis. Unlike linear aliphatic diols (e.g., 1,12-dodecanediol), the cyclic structure of CDD introduces significant conformational rigidity while maintaining the hydrophobicity characteristic of a C12 carbon chain.

This guide details the application of CDD in two distinct vectors:

- **Direct Polymerization:** As a co-monomer in polyesters and polyurethanes to enhance hydrolytic stability and modulate glass transition temperature ().
- **Monomer Synthesis:** As a critical intermediate in the oxidative cleavage pathway to produce 1,12-Dodecanedioic Acid (DDDA), a precursor for high-performance Nylon 6,12.

Chemical Profile & Material Attributes

The utility of **1,2-cyclododecanediol** stems from its stereochemistry. As a vicinal diol on a large ring, the hydroxyl groups are secondary and sterically hindered compared to primary linear diols.

Property	Specification
IUPAC Name	Cyclododecane-1,2-diol
CAS Number	15199-41-4 (General), 118101-31-8 (trans-isomer)
Molecular Weight	200.32 g/mol
Appearance	White Crystalline Solid
Melting Point	131–134 °C (Isomer dependent)
Solubility	Soluble in alcohols, THF, DMSO; Insoluble in water.[1]
Reactivity	Secondary hydroxyls; lower reactivity than 1,4-BDO. Subject to steric hindrance.

Critical Insight - Stereochemistry: The cis and trans isomers exhibit different reactivities. The cis-diol is capable of forming cyclic intermediates (e.g., with boronic acids or acetals) more readily than the trans-isomer due to the syn-orientation. In polycondensation, the trans-isomer is often preferred to minimize intramolecular cyclization side-reactions.

Application A: Synthesis of Dodecanedioic Acid (DDDA)

Role: Precursor Synthesis Target: Nylon 6,12 and Polyester Monomers

The most industrially significant application of **1,2-cyclododecanediol** is its conversion into 1,12-dodecanedioic acid (DDDA) via oxidative cleavage. DDDA is the dicarboxylic acid monomer required for Nylon 6,12, known for its low moisture absorption and dimensional stability.

Protocol: Oxidative Cleavage (Lab Scale)

Note: Industrial routes often use Nitric Acid. The protocol below uses a Periodate/Ruthenium system for higher selectivity and safety in a research setting.

Reagents:

- Substrate: **1,2-Cyclododecanediol** (10 mmol)
- Oxidant: Sodium Periodate (NaIO₄), 4.1 equiv)
- Catalyst: Ruthenium(III) Chloride hydrate (RuCl₃·xH₂O), 2 mol%)
- Solvent: Acetonitrile/Water/Ethyl Acetate (2:2:1 v/v)

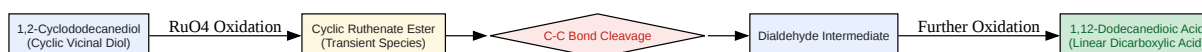
Step-by-Step Methodology:

- Charge: In a 250 mL round-bottom flask, dissolve **1,2-cyclododecanediol** in the solvent mixture.
- Catalyst Addition: Add RuCl₃ and stir vigorously at 0–5 °C (ice bath) to control the exotherm.
- Oxidant Addition: Slowly add NaIO₄ portion-wise over 30 minutes. The solution will turn yellow/black as RuO₄ (the active species) is generated.
- Reaction: Allow the mixture to warm to room temperature and stir for 12 hours.
- Quench: Add saturated Na₂S₂O₃ to reduce residual oxidants.

- Extraction: Extract the aqueous layer with Ethyl Acetate (3x).
- Purification: Wash combined organics with brine, dry over MgSO

, and concentrate. Recrystallize the crude solid from water/ethanol to obtain pure DDDA (White solid, MP: 127–129 °C).

Reaction Pathway Diagram



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Figure 1: Oxidative cleavage pathway transforming the cyclic C12 diol into the linear C12 diacid.

Application B: Hydrophobic Modification of Polyesters

Role: Co-monomer for

and Hydrophobicity Control Target: Specialty Copolyesters

Incorporating **1,2-cyclododecanediol** directly into a polyester backbone introduces a "kink" and steric bulk that disrupts crystallinity compared to linear diols. This is effective for lowering the melting point of highly crystalline polymers or increasing the hydrophobicity of biodegradable polyesters (e.g., PBS or PBAT analogs).

Protocol: Melt Polycondensation

Reaction: **1,2-Cyclododecanediol** + Adipic Acid

Poly(cyclododecyl adipate)

Reagents:

- Monomer A: Adipic Acid (1.0 equiv)

- Monomer B: **1,2-Cyclododecanediol** (1.05 equiv, slight excess)
- Catalyst: Titanium(IV) butoxide (Ti(OBu)₄, 0.1 wt%)
- Antioxidant: Irganox 1010 (0.1 wt%)

Step-by-Step Methodology:

- Esterification (Atmospheric Pressure):
 - Charge monomers into a reactor equipped with a mechanical stirrer, nitrogen inlet, and Dean-Stark trap.
 - Heat to 160 °C under nitrogen flow. The melt should be clear.
 - Raise temperature to 190 °C over 2 hours. Water evolution will be observed. Note: Secondary hydroxyls react slower than primary ones; ensure sufficient time.
- Polycondensation (Vacuum):
 - Add Ti(OBu)₄ catalyst.
 - Increase temperature to 220 °C.
 - Gradually apply vacuum over 1 hour to reach <1 mbar. This prevents sublimation of the diol before it reacts.
 - Maintain high vacuum/high shear for 3–4 hours to drive the removal of excess diol and build molecular weight.
- Termination:
 - Release vacuum with nitrogen.

- Extrude the polymer melt into a water bath.

Technical Note: Due to the steric hindrance of the secondary hydroxyls, achieving high molecular weight (

) is more challenging than with 1,4-butanediol. It is often used as a co-monomer (10–20 mol%) alongside a primary diol to modify properties rather than as the sole diol.

Application C: Polyurethane Chain Extender

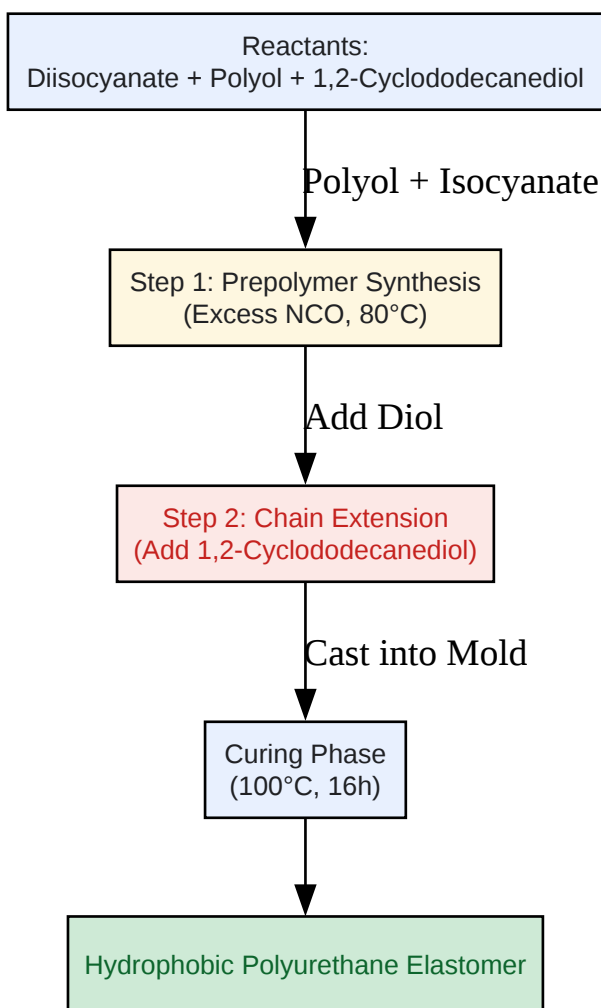
Role: Hard Segment Modifier Target: Hydrolytically Stable Elastomers

In polyurethane (PU) synthesis, **1,2-cyclododecanediol** acts as a chain extender. Its large hydrophobic ring shields the urethane linkage from water attack, improving hydrolytic stability compared to standard short-chain extenders like 1,4-butanediol.

Protocol: Two-Step Prepolymer Method

- Prepolymer Formation: React a polyol (e.g., PTMEG) with excess Diisocyanate (e.g., MDI) at 80 °C to form an NCO-terminated prepolymer.
- Chain Extension:
 - Dissolve **1,2-cyclododecanediol** in a minimal amount of dry DMAc or MEK (if solid handling is difficult).
 - Add the diol to the prepolymer at 80 °C.
 - Stoichiometry: Maintain an NCO:OH index of 1.02–1.05.
- Curing: Pour the mixture into a mold and cure at 100 °C for 16 hours.

Polymerization Workflow Diagram



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Figure 2: Two-step synthesis workflow for Polyurethane incorporating **1,2-cyclododecanediol**.

References

- Oxidative Cleavage of 1,2-Diols
 - Source: Master Organic Chemistry.
 - URL:[[Link](#)]
- Synthesis of Dodecanedioic Acid
 - Source: National Institutes of Health (NIH) / PubMed. "Production of Dodecanedioic Acid via Biotransformation..." (Contextual reference for DDDA importance).

- URL:[[Link](#)]
- Cyclododecanediol Properties
 - Source: PubChem Compound Summary for CID 85817.
 - URL:[[Link](#)]
- Polyurethane Chain Extenders
 - Source: Gantrade Corporation. "Chain Extenders for Polyurethanes."
 - URL:[[Link](#)]
- Secondary Diols in Polyesters
 - Source: Nature Communications / NIH. "Overcoming the low reactivity of biobased, secondary diols in polyester synthesis."
 - URL:[[Link](#)]

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Sources

- [1, 2-Cyclododecanediol | C₁₂H₂₄O₂ | CID 85817 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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